

Direct Brown 95: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Direct Brown 95, Technical grade

Cat. No.: B1144147

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C.I. 30145 | CAS Number: 16071-86-6

Direct Brown 95 is a trisazo dye known for its application in coloring textiles, leather, and paper. As a benzidine-based dye, its toxicological profile is of significant interest to researchers and drug development professionals due to its metabolic conversion to the known carcinogen, benzidine. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and key experimental data.

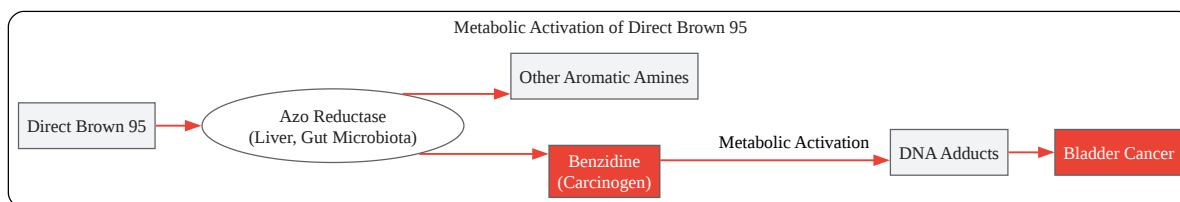
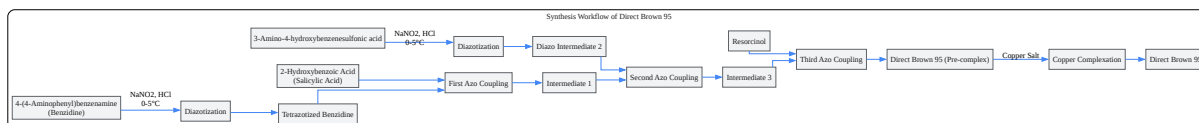
Chemical and Physical Properties

Direct Brown 95 is a complex molecule with the following key characteristics. It is important to note that technical grade versions of this dye are often mixtures containing the primary compound along with isomers and by-products.

Property	Value	Reference
Molecular Formula	C ₃₁ H ₁₈ CuN ₆ Na ₂ O ₉ S	[1]
Molecular Weight	760.1 g/mol	[1]
Appearance	Dark brown or black solid	
Solubility	Soluble in water (5-10 mg/mL at 20°C)	
Alternate Formula (non-copper complexed)	C ₃₁ H ₂₀ N ₆ Na ₂ O ₉ S	[2]
Alternate Molecular Weight	698.57 g/mol	[2]

Synthesis of Direct Brown 95

The synthesis of Direct Brown 95 is a multi-step process involving diazotization and azo coupling reactions. The general workflow is outlined below.



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References

- 1. C.I. Direct Brown 95 | C31H18CuN6Na2O9S | CID 135585372 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. worlddyevariety.com [worlddyevariety.com]

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